

4-[(4-methylphenyl)methyl]Piperidine CAS number 92822-01-0

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Compound of Interest

Compound Name: 4-(4-Methyl-benzyl)-piperidine

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An In-Depth Technical Guide to 4-[(4-methylphenyl)methyl]piperidine (CAS No. 92822-01-0)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Piperidine Scaffold

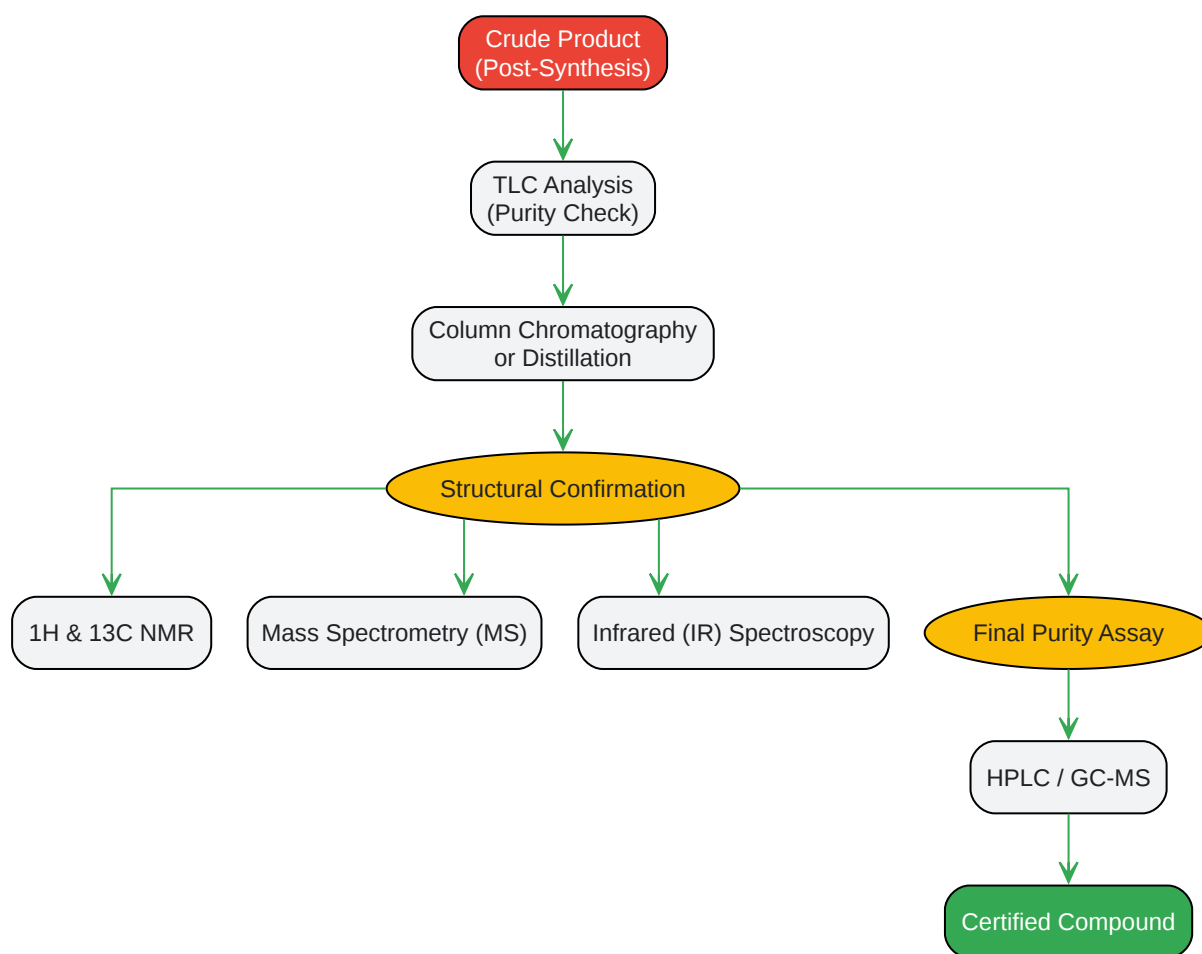
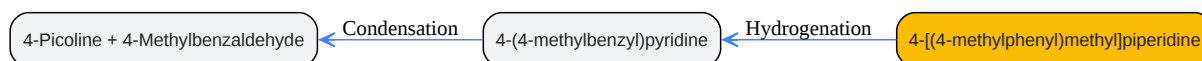
The piperidine ring, a six-membered nitrogen-containing heterocycle, is a cornerstone of medicinal chemistry.^{[1][2][3]} Its derivatives are integral to over twenty classes of pharmaceuticals, ranging from analgesics and antipsychotics to anticancer agents.^{[1][4][5]} The ring's conformational flexibility and its basic nitrogen atom allow it to engage in critical hydrogen bonding and ionic interactions with biological targets, making it a privileged scaffold in drug design. This guide provides a detailed technical overview of a specific, valuable derivative: 4-[(4-methylphenyl)methyl]piperidine, also known as 4-(4-methylbenzyl)piperidine. We will explore its chemical properties, synthesis, analytical characterization, and its proven role as a foundational structure in the development of potent therapeutics.

Core Compound Profile: 4-[(4-methylphenyl)methyl]piperidine

Understanding the fundamental physicochemical properties of a compound is the first step in its rational application in research and development.

Chemical Structure and Identifiers

The structure consists of a piperidine ring substituted at the 4-position with a 4-methylbenzyl group.



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